

"Triethyl-D15-phosphate" CAS number and molecular weight

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Compound of Interest

Compound Name: Triethyl-D15-phosphate

Cat. No.: B579869

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In-Depth Technical Guide: Triethyl-D15-phosphate

This technical guide provides a comprehensive overview of **Triethyl-D15-phosphate**, a deuterated analog of Triethyl phosphate. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in quantitative analytical methods. This document details its physicochemical properties, provides an exemplary experimental protocol for its use, and illustrates its application in a typical analytical workflow.

Core Compound Information

Triethyl-D15-phosphate (TEP-d15) is the deuterated form of Triethyl phosphate (TEP), a compound used as a flame retardant, plasticizer, and a simulant for organophosphorus warfare agents.[1][2] Due to its structural similarity and mass difference from the non-labeled TEP, TEP-d15 is an ideal internal standard for accurate quantification in complex matrices, compensating for sample loss during preparation and variations in instrument response.[3][4]

Physicochemical and Quantitative Data

The key quantitative data for **Triethyl-D15-phosphate** are summarized in the table below.

Property	Value	References
CAS Number	135942-11-9	[3][5][6][7]
Molecular Formula	C ₆ D ₁₅ O ₄ P or (C ₂ D ₅ O) ₃ PO	[5][7][8][9]
Molecular Weight	197.25 g/mol	[3][7][8][9]
Synonyms	Ethyl-d15 phosphate, TEP-d15, tris(1,1,2,2,2-pentadeuterioethyl) phosphate	[2][7][8]
Isotopic Purity	99 atom % D	[8]
Physical Form	Liquid	[8]
Boiling Point	215 °C (literature)	[8]
Density	1.160 g/mL at 25 °C	
Storage Temperature	+20°C	[7]

Experimental Protocol: Quantification of Triethyl Phosphate in Aqueous Samples using TEP-d15 Internal Standard by LC-MS/MS

The following protocol is a representative example of how **Triethyl-D15-phosphate** is used as an internal standard for the quantification of Triethyl phosphate in environmental or biological samples. This method is based on a liquid chromatography-tandem mass spectrometry (LC-MS/MS) approach.[1][2]

1. Materials and Reagents:

- **Triethyl-D15-phosphate** (TEP-d15) internal standard stock solution
- Triethyl phosphate (TEP) analytical standard
- Acetonitrile (ACN), Optima grade or equivalent[2]
- Formic acid[2]

- Reagent water
- Solid Phase Extraction (SPE) cartridges (e.g., ENVI-18)[2]
- Sample matrix (e.g., wastewater, urine)[1]

2. Preparation of Standards and Samples:

- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of TEP into the sample matrix.
- Internal Standard Spiking: Add a fixed concentration of **Triethyl-D15-phosphate** to all samples, calibration standards, and quality control samples.
- Sample Preparation (Solid Phase Extraction):
 - Condition the SPE cartridge.
 - Load the sample onto the SPE cartridge.
 - Wash the cartridge to remove interfering substances.
 - Elute the analyte and internal standard with an appropriate solvent (e.g., acetonitrile).[2]

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A suitable reversed-phase column (e.g., C18).
 - Mobile Phase: A gradient of mobile phases, such as water with formic acid and acetonitrile.
 - Injection Volume: Consistent for all samples.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[2]

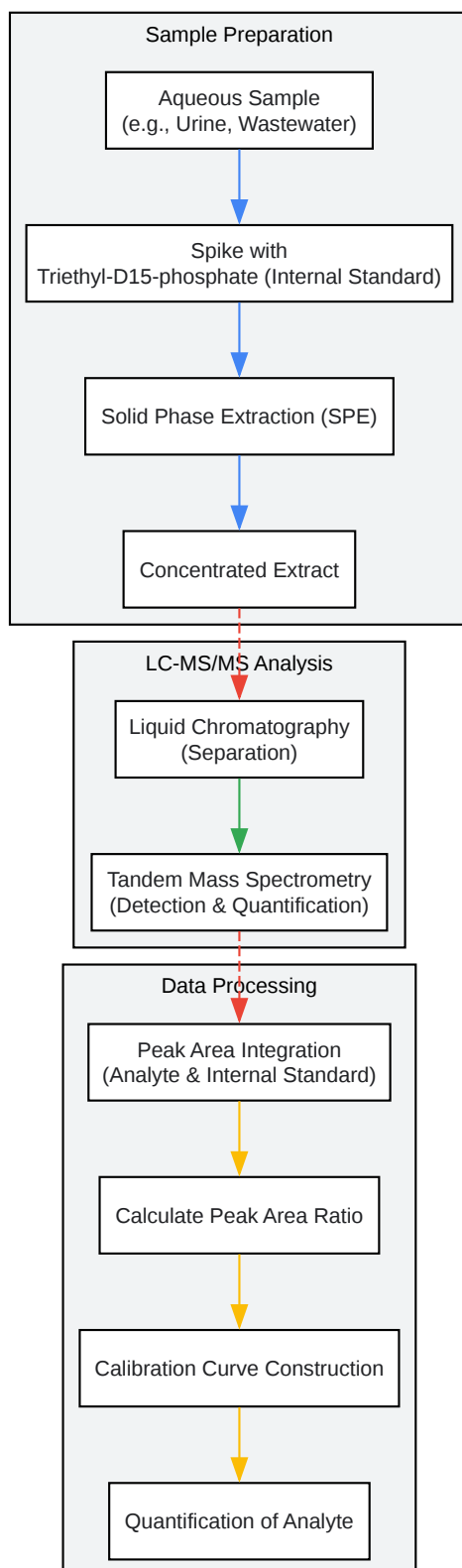
- Analysis Mode: Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for both TEP and TEP-d15.

4. Data Analysis:

- Integrate the peak areas for both the analyte (TEP) and the internal standard (TEP-d15).
- Calculate the peak area ratio of TEP to TEP-d15.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the TEP calibration standards.
- Determine the concentration of TEP in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow and Visualization

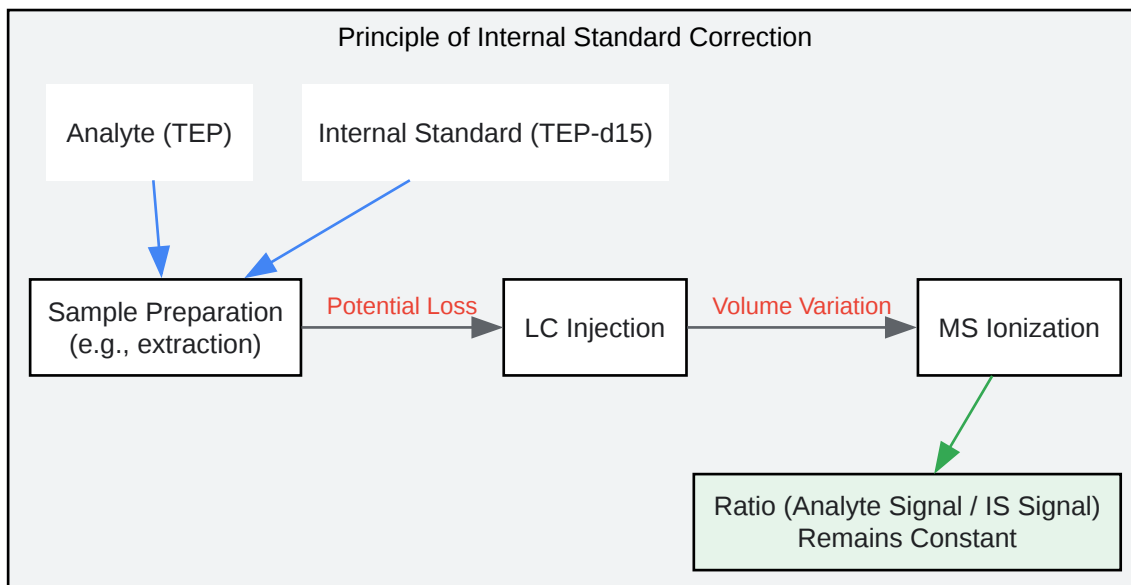
The use of **Triethyl-D15-phosphate** as an internal standard is a critical step in ensuring the accuracy and reliability of quantitative analytical methods. The following diagrams illustrate the logical workflow of this process.



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Caption: Workflow for quantitative analysis using **Triethyl-D15-phosphate**.

This second diagram illustrates the principle of how an internal standard corrects for variations during analysis.



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Caption: Correction principle using a deuterated internal standard.

As **Triethyl-D15-phosphate** is a synthetic molecule designed for analytical purposes, it is not known to be involved in any biological signaling pathways. Its primary role in research and development is to ensure the quality and accuracy of analytical data.

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